

Technical Support Center: Enhancing the Dissolution Rate of Calcium Lactate Pentahydrate

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Compound of Interest

Compound Name: *Calcium 2-hydroxypropanoate pentahydrate*

Cat. No.: *B15598811*

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Welcome to the Technical Support Center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address challenges encountered during experiments aimed at enhancing the dissolution rate of calcium lactate pentahydrate.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors influencing the dissolution rate of calcium lactate pentahydrate?

The dissolution rate of calcium lactate pentahydrate is primarily influenced by several key factors:

- **Temperature:** Higher temperatures generally lead to a significant increase in the solubility and dissolution rate of calcium lactate pentahydrate.

- **pH of the Medium:** The pH of the dissolution medium can affect the solubility of calcium lactate. A decrease in pH by the addition of lactic acid has been shown to decrease its solubility.[\[1\]](#)
- **Particle Size:** Reducing the particle size of the calcium lactate pentahydrate powder increases the surface area available for dissolution, which can lead to a faster dissolution rate.
- **Presence of Other Ions:** Certain ions can interact with calcium and lactate, affecting solubility. For instance, the presence of sodium gluconate has been demonstrated to increase the solubility of calcium lactate.[\[2\]](#)
- **Crystalline Form:** Calcium lactate can exist in different crystalline forms (hydrates and anhydrites), which may exhibit different dissolution characteristics.[\[3\]](#)

Q2: How does temperature quantitatively affect the solubility of calcium lactate pentahydrate?

The solubility of calcium lactate pentahydrate in water is highly dependent on temperature. As the temperature increases, the solubility also increases significantly.

Table 1: Solubility of Calcium Lactate in Water at Various Temperatures

Temperature (°C)	Solubility (g anhydrous calcium lactate / 100 g water)
0	~2
10	4.8
20	5.8
25	6.7 - 9
30	8.5
60	~50
80	~50

Data compiled from multiple sources.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Q3: What is the effect of pH on the dissolution of calcium lactate pentahydrate?

Aqueous solutions of calcium lactate are slightly basic, with a pH typically ranging from 6.0 to 8.5 depending on the concentration.^[4] The limited available data suggests that decreasing the pH through the addition of lactic acid can decrease the solubility of calcium lactate.^[1] While one study investigated the dissolution velocity of various calcium preparations at different pH values, it focused on calcium lactogluconate, a mixed salt, rather than pure calcium lactate pentahydrate.^[6] Therefore, a detailed quantitative relationship between the dissolution rate of pure calcium lactate pentahydrate and a range of pH values is not well-documented in the readily available literature.

Q4: Can the dissolution rate be improved by altering the particle size?

Yes, reducing the particle size, a process known as micronization, can significantly enhance the dissolution rate by increasing the surface area of the powder. However, it's important to note that excessive reduction in particle size (e.g., to less than 100 microns) can sometimes lead to slower dissolution due to particle agglomeration.

Table 2: Effect of Particle Size on the Dissolution Rate of Calcium Lactate

Particle Size Range (microns)	Dissolution Rate
< 100	Slower
150 - 710	Faster
280 - 550	Rapid (dissolution in ≤ 3 minutes)

Data is indicative and compiled from patent literature.

Q5: How does sodium gluconate enhance the solubility of calcium lactate pentahydrate?

Sodium gluconate increases the solubility of calcium lactate by forming soluble complexes with calcium ions. This reduces the concentration of free calcium ions available to precipitate with lactate, thereby keeping more calcium lactate dissolved in the solution.

Table 3: Influence of Sodium Gluconate on Calcium Lactate Solubility

Concentration of Sodium D-Gluconate (M)	Increase in Solubility of Calcium L-Lactate
0.50	45%

Data from a study conducted in 1.0 M NaCl at 25°C.[\[2\]](#)

Troubleshooting Guides

Issue 1: Slow or Incomplete Dissolution in Aqueous Media

Possible Causes and Solutions:

- Low Temperature: The dissolution of calcium lactate pentahydrate is an endothermic process.
 - Troubleshooting Step: Increase the temperature of the dissolution medium. Refer to Table 1 for solubility at different temperatures.
- Suboptimal pH: The pH of the medium may not be optimal for dissolution.
 - Troubleshooting Step: While comprehensive data is lacking, avoid highly acidic conditions created by adding excess lactic acid, which can decrease solubility.[\[1\]](#) Experiment with pH values in the neutral to slightly basic range.
- Large Particle Size: The powder may have a large particle size distribution, reducing the surface area for dissolution.
 - Troubleshooting Step: Consider particle size reduction techniques such as micronization (see Experimental Protocols section).
- Agglomeration of Fine Particles: Very fine powders may clump together, reducing the effective surface area.
 - Troubleshooting Step: Ensure adequate agitation to break up agglomerates. Consider using a wetting agent or a different particle size range if agglomeration is persistent.

Issue 2: Precipitation of Calcium Lactate from Solution

Possible Causes and Solutions:

- **Supersaturation:** The concentration of calcium lactate may have exceeded its solubility limit at the given temperature and pH.
 - **Troubleshooting Step:** Increase the temperature of the solution or add more solvent to decrease the concentration.
- **Common Ion Effect:** The presence of excess lactate or calcium ions from other sources can decrease the solubility of calcium lactate.
 - **Troubleshooting Step:** Analyze the composition of your solution for other sources of calcium or lactate ions and adjust accordingly.
- **Presence of Nucleation Sites:** Impurities or rough surfaces can act as sites for crystal growth.
 - **Troubleshooting Step:** Ensure all glassware is clean. Filtration of the solution may help remove particulate matter that could act as nucleation sites.

Experimental Protocols

Protocol 1: Micronization of Calcium Lactate Pentahydrate via Jet Milling

This protocol provides a general guideline for reducing the particle size of calcium lactate pentahydrate using a fluid energy mill (jet mill). Specific parameters will need to be optimized for your equipment and desired particle size distribution.

Objective: To increase the dissolution rate by reducing the particle size.

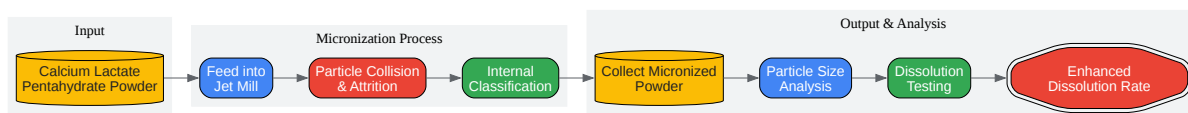
Materials and Equipment:

- Calcium lactate pentahydrate powder
- Fluid energy mill (Jet Mill)

- Compressed air or nitrogen source
- Particle size analyzer

Methodology:

- Preparation: Ensure the jet mill is clean and dry.
- Parameter Setup (Starting Points):
 - Grinding Gas Pressure: 100 psi[7]
 - Conveying/Feed Gas Pressure: 60 psi
 - Feed Rate: Start with a low feed rate (e.g., 5-10 g/min for a lab-scale mill) and gradually increase.[7][8] A slower feed rate generally results in smaller particles.[8]
- Milling:
 - Introduce the calcium lactate pentahydrate powder into the mill via the feeder.
 - The high-velocity gas jets will cause the particles to collide and break apart.
 - The internal classifier will separate the finer particles, which are then collected.
- Collection: Collect the micronized powder from the collection vessel.
- Analysis:
 - Determine the particle size distribution of the micronized powder using a particle size analyzer.
 - Perform dissolution studies on the micronized powder and compare the results with the unmilled material.



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Caption: Workflow for enhancing dissolution via micronization.

Protocol 2: Preparation of Calcium Lactate Pentahydrate Solid Dispersion by Solvent Evaporation

This protocol describes a general method for preparing a solid dispersion to enhance the dissolution of calcium lactate pentahydrate. The choice of carrier and drug-to-carrier ratio should be optimized based on preliminary studies.

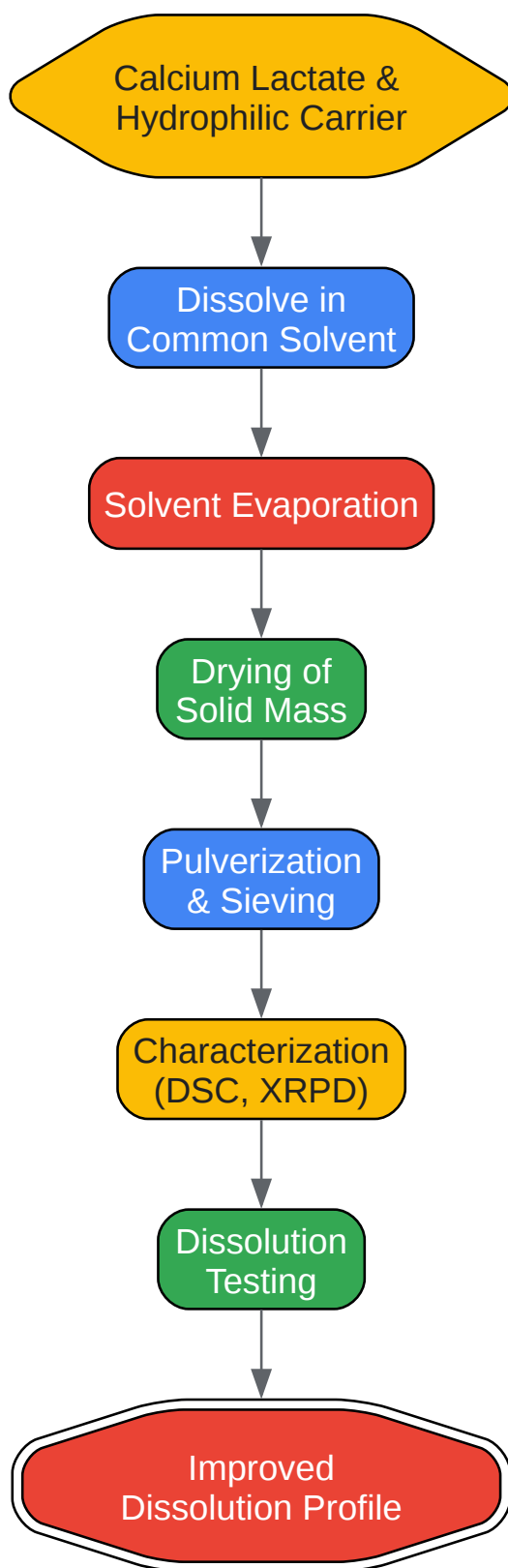
Objective: To improve the dissolution rate by dispersing calcium lactate pentahydrate in a hydrophilic carrier at the molecular level.

Materials and Equipment:

- Calcium lactate pentahydrate
- Hydrophilic carrier (e.g., Polyvinylpyrrolidone (PVP) K30, Polyethylene Glycol (PEG) 6000)
- Common solvent (e.g., water, ethanol, or a mixture)
- Magnetic stirrer with heating plate
- Rotary evaporator or vacuum oven
- Mortar and pestle
- Sieves

Methodology:

- Dissolution:
 - Accurately weigh the calcium lactate pentahydrate and the chosen hydrophilic carrier (e.g., a 1:1, 1:3, or 1:5 drug-to-carrier ratio).
 - Dissolve both components in a suitable common solvent with continuous stirring. Gentle heating may be applied to facilitate dissolution.
- Solvent Evaporation:
 - Evaporate the solvent using a rotary evaporator under reduced pressure or in a vacuum oven at a controlled temperature (e.g., 40-60°C) until a solid mass or film is formed.
- Drying and Pulverization:
 - Further dry the solid mass in a desiccator under vacuum to remove any residual solvent.
 - Pulverize the dried solid dispersion using a mortar and pestle.
 - Pass the resulting powder through a sieve of appropriate mesh size to obtain a uniform particle size.
- Characterization and Analysis:
 - Characterize the solid dispersion using techniques such as Differential Scanning Calorimetry (DSC) and X-ray Powder Diffraction (XRPD) to confirm the amorphous nature of the drug within the carrier.
 - Perform dissolution studies on the solid dispersion and compare the results with the pure drug and a physical mixture of the drug and carrier.

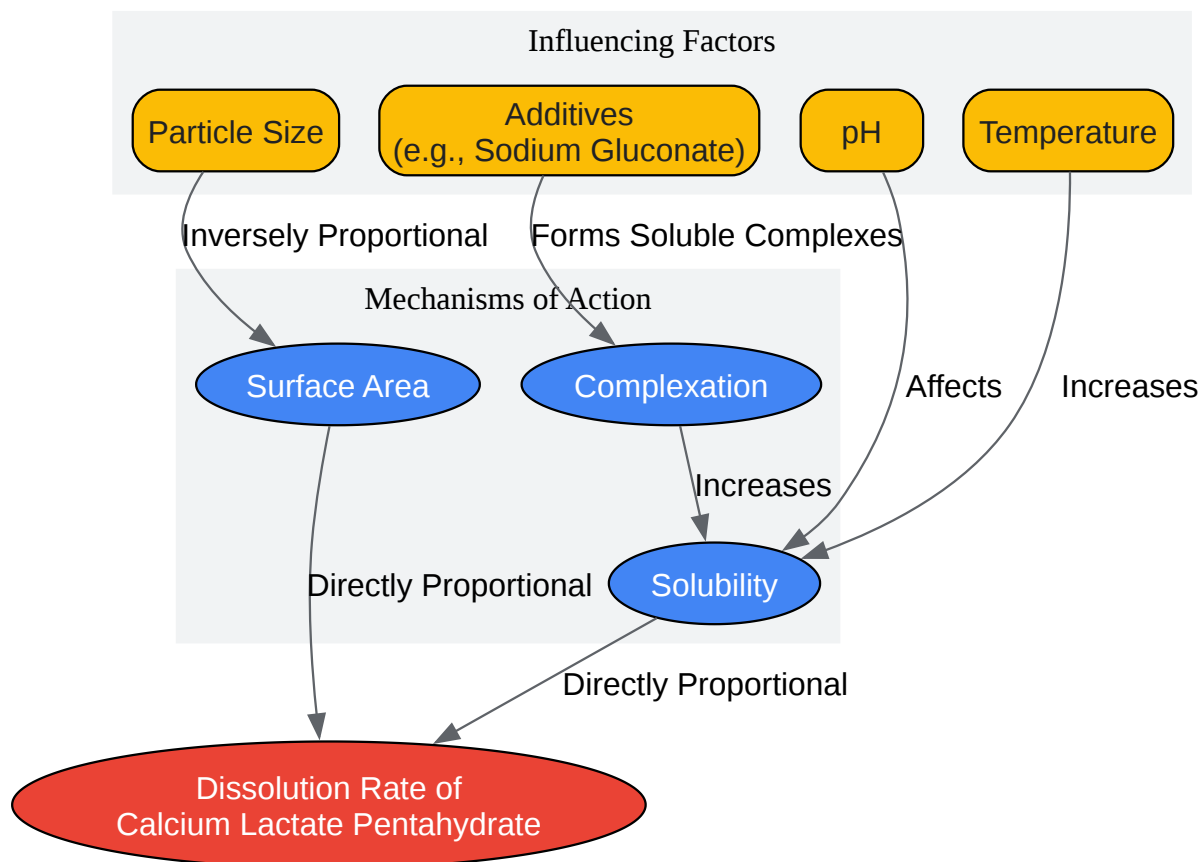


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Caption: Workflow for preparing a solid dispersion.

Logical Relationships

The following diagram illustrates the logical relationships between various factors and their impact on the dissolution rate of calcium lactate pentahydrate.



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Caption: Factors influencing the dissolution rate.

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